

# molecular weight and formula of Isometronidazole-D4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isometronidazole-D4*

Cat. No.: *B2532267*

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## Technical Guide: Isometronidazole-D4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **Isometronidazole-D4**, a deuterated isotopologue of isometronidazole. The data and protocols herein are intended to support research and development activities where a stable isotope-labeled internal standard is required for quantitative analysis.

## Core Physicochemical Data

The fundamental properties of **Isometronidazole-D4** are summarized in the table below, providing a clear reference for its chemical identity and characteristics.

Property	Value	Citations
Chemical Name	2-(2-Methyl-4-nitro-1H-imidazol-1-yl)ethanol-1,1,2,2-D4	[1]
Molecular Formula	C <sub>6</sub> D <sub>4</sub> H <sub>5</sub> N <sub>3</sub> O <sub>3</sub>	[1]
Molecular Weight	175.18 g/mol	[2][3][4]
CAS Number	2469037-64-5	
Unlabeled CAS Number	705-19-1	
Isotopic Enrichment	≥98 atom % D	
Appearance	White to Off-White Solid	

## Rationale for Use in Quantitative Analysis

**Isometronidazole-D4** serves as an ideal internal standard for the quantification of isometronidazole in biological matrices using mass spectrometry. Deuterated standards are considered the gold standard in quantitative bioanalysis because their physicochemical properties are nearly identical to their unlabeled counterparts. This ensures they co-elute chromatographically and exhibit similar ionization efficiency and extraction recovery, effectively compensating for variations in sample preparation and instrument response.

## Experimental Protocol: Quantification of Isometronidazole in Human Plasma by LC-MS/MS

This section details a representative method for the quantification of isometronidazole in human plasma using **Isometronidazole-D4** as an internal standard (IS). This protocol is adapted from established bioanalytical methods for similar analytes.

## Materials and Reagents

- Isometronidazole (analyte)
- Isometronidazole-D4** (internal standard)

- Acetonitrile (HPLC grade)
- Ammonium formate (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (HPLC grade)
- Human plasma (blank)

## Sample Preparation (Liquid-Liquid Extraction)

- Aliquot 100  $\mu$ L of human plasma into a microcentrifuge tube.
- Spike with 10  $\mu$ L of **Isometronidazole-D4** working solution (concentration to be optimized based on expected analyte levels).
- Add a suitable organic solvent for extraction (e.g., ethyl acetate or a mixture of ethyl acetate and acetonitrile).
- Vortex vigorously for 3 minutes to ensure thorough mixing and protein precipitation.
- Centrifuge at high speed (e.g., 4000 x g) for 10 minutes to pellet precipitated proteins.
- Carefully transfer the supernatant to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in a mobile phase-compatible solvent (e.g., 200  $\mu$ L of 50:50 acetonitrile:water).

## LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 100 x 4.6 mm, 5  $\mu$ m) is suitable for separation.

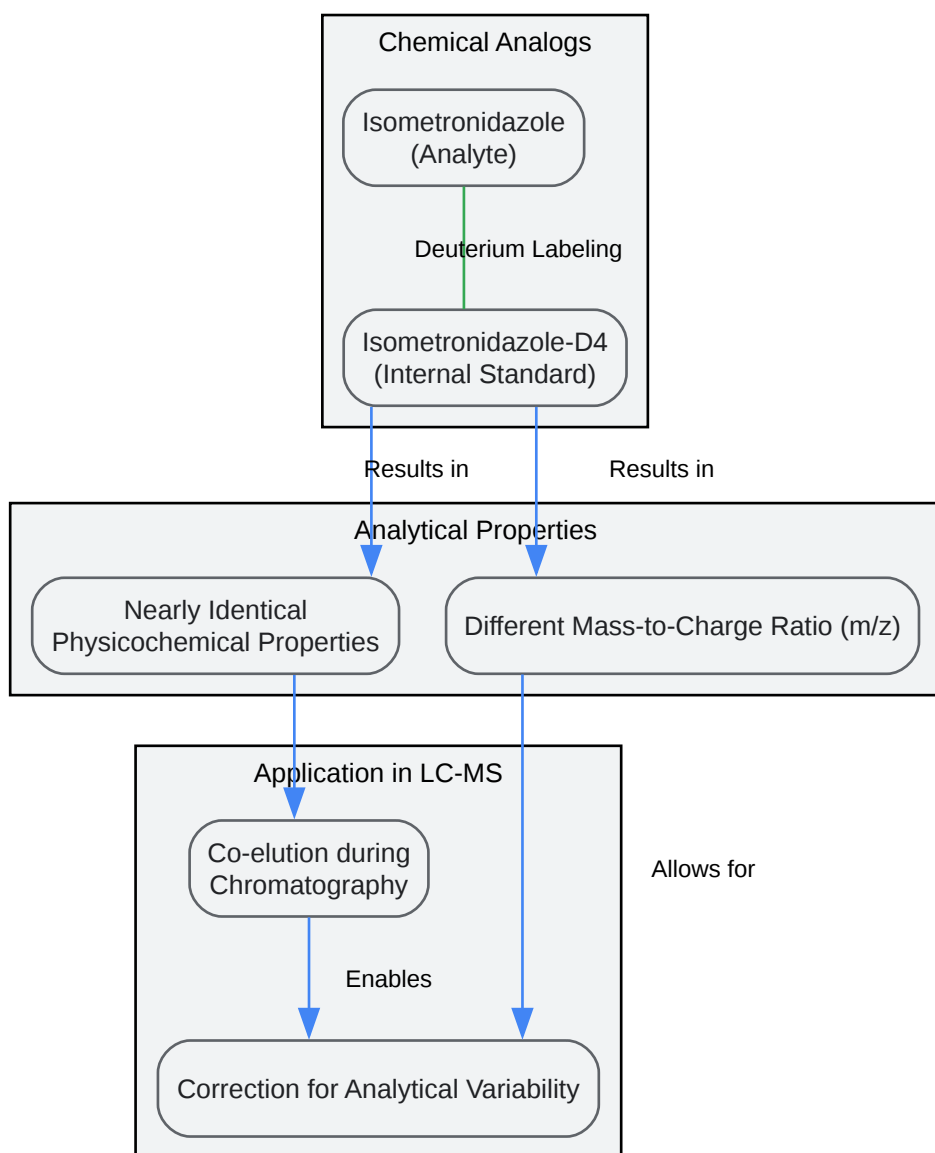
- Mobile Phase: A gradient or isocratic elution using a mixture of acetonitrile and an aqueous buffer like 10 mM ammonium formate with pH adjusted by formic acid.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode.
- Ionization Source: Electrospray ionization (ESI) in positive mode.

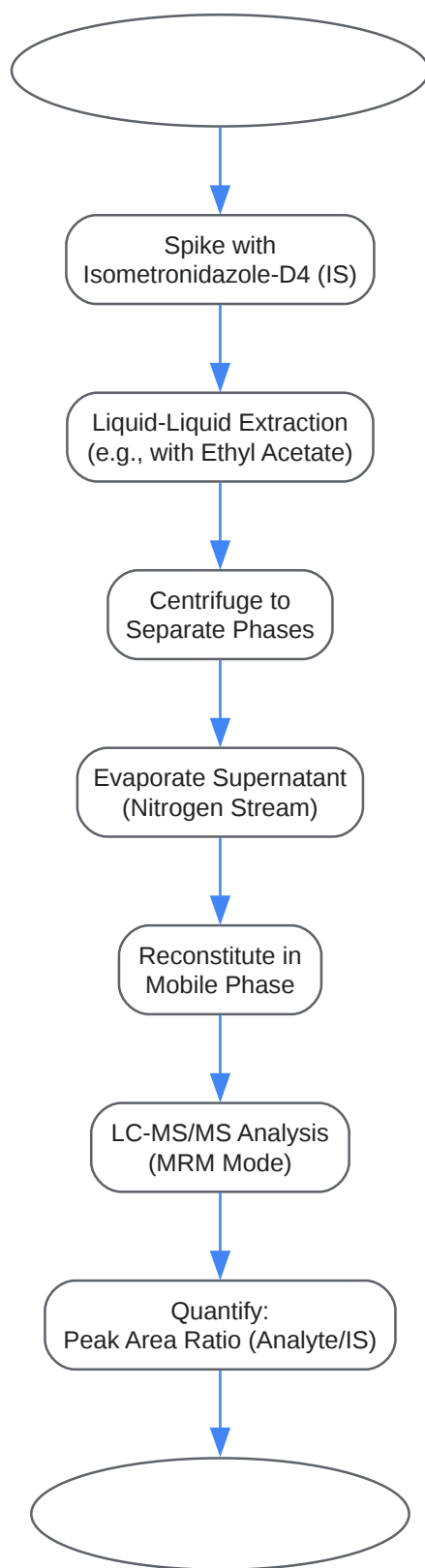
## Data Analysis

Quantification is achieved by calculating the peak area ratio of the analyte to the internal standard (**Isometronidazole-D4**). A calibration curve is constructed by plotting the peak area ratios of calibration standards against their known concentrations. The concentration of isometronidazole in the unknown samples is then determined from this curve.

## Visualizations

### Logical Relationship of Isometronidazole-D4 to its Analyte





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)